

# Solubility Profile of 2-Bromo-2-methylpropanoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *2-Bromo-2-methylpropanoic acid*

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-bromo-2-methylpropanoic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility, alongside detailed experimental protocols for determining solubility, to empower researchers in their laboratory work.

## Core Concepts: Qualitative Solubility Analysis

**2-Bromo-2-methylpropanoic acid**, also known as  $\alpha$ -bromoisobutyric acid, is a corrosive solid that presents a varied solubility profile. Its molecular structure, featuring both a polar carboxylic acid group and a nonpolar alkyl bromide moiety, dictates its interaction with different solvents.

General solubility findings indicate that **2-bromo-2-methylpropanoic acid** is sparingly soluble in water. Some sources describe it as "slightly soluble in water"<sup>[1][2]</sup> and "sparingly soluble in cold water". It has been noted that the compound may not mix well with water and can be decomposed by hot water<sup>[3]</sup>. Conversely, it demonstrates good solubility in a range of organic solvents. It is reported to be soluble in alcohols, ethers, chloroform, and methanol<sup>[1][2][4]</sup>.

## Data Presentation: Qualitative Solubility of 2-Bromo-2-methylpropanoic Acid

The following table summarizes the available qualitative solubility data for **2-bromo-2-methylpropanoic acid** in various solvents. It is important to note that quantitative values (e.g., g/100 mL) are not readily available in the surveyed literature.

Solvent Classification	Solvent	Qualitative Solubility	Citations
Polar Protic	Water	Slightly Soluble / Sparingly Soluble in cold water. Decomposed by hot water.	[1][2][3]
Methanol	Soluble	[4]	
Ethanol	Soluble	[1][2]	
Polar Aprotic	Chloroform	Soluble	[4]
Nonpolar	Diethyl Ether	Soluble	[1][2]

## Experimental Protocols: Determination of Solubility

To ascertain precise quantitative solubility data for **2-bromo-2-methylpropanoic acid** in specific solvents of interest, the following established experimental methodologies can be employed.

### Method 1: Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the compound at a specific temperature and then determining the mass of the solute dissolved in a known mass of the solvent.

Materials:

- **2-Bromo-2-methylpropanoic acid**
- Selected solvent(s)

- Temperature-controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters, filter paper)
- Vials or flasks
- Oven

**Procedure:**

- Add an excess amount of **2-bromo-2-methylpropanoic acid** to a known volume or mass of the chosen solvent in a sealed vial.
- Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- After reaching equilibrium, allow the solution to stand undisturbed at the set temperature for any undissolved solid to settle.
- Carefully withdraw a known mass or volume of the supernatant (the clear saturated solution) using a pre-weighed, temperature-equilibrated syringe and filter it to remove any undissolved solid.
- Weigh the filtered saturated solution.
- Evaporate the solvent from the filtered solution in a pre-weighed container using a gentle stream of inert gas or in a vacuum oven at a suitable temperature.
- Once the solvent is completely removed, weigh the container with the dry solute residue.
- Calculate the solubility as the mass of the solute per mass of the solvent (e.g., g/100 g of solvent).

## Method 2: Isothermal Titration Method

This method is suitable for acidic or basic compounds and involves titrating a saturated solution with a standardized base or acid.

Materials:

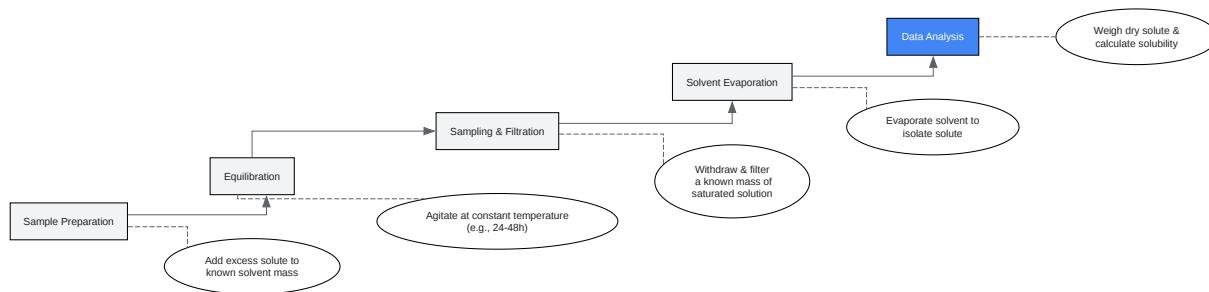
- **2-Bromo-2-methylpropanoic acid**
- Selected solvent(s)
- Standardized sodium hydroxide (NaOH) solution of known concentration
- Phenolphthalein or other suitable indicator
- Burette, pipettes, and flasks
- Temperature-controlled environment

Procedure:

- Prepare a saturated solution of **2-bromo-2-methylpropanoic acid** in the solvent of interest at a specific temperature, as described in the gravimetric method.
- Carefully withdraw a known volume of the clear supernatant.
- Add a few drops of phenolphthalein indicator to the solution.
- Titrate the solution with the standardized NaOH solution until the endpoint is reached (a persistent faint pink color).
- Record the volume of NaOH solution used.
- Calculate the molar concentration of **2-bromo-2-methylpropanoic acid** in the saturated solution using the stoichiometry of the acid-base reaction (1:1 molar ratio).
- Convert the molar solubility to other units (e.g., g/L) as required.

# Mandatory Visualization: Experimental Workflow for Solubility Determination

The following diagram illustrates a typical experimental workflow for the gravimetric determination of solubility.



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Caption: Gravimetric method workflow for solubility determination.

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